

Navigating the Safe Disposal of Galidesivir Dihydrochloride: A Procedural Guide

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Compound of Interest

Compound Name: *Galidesivir dihydrochloride*

CAS No.: *1373208-51-5*

Cat. No.: *B12368105*

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For researchers and scientists engaged in drug development, the proper management and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. While specific disposal protocols for **Galidesivir dihydrochloride** are not extensively detailed in publicly available resources, a comprehensive approach based on its Safety Data Sheet (SDS) and general hazardous waste guidelines can ensure its responsible handling. This guide provides essential, step-by-step procedures for the safe disposal of **Galidesivir dihydrochloride**, aligning with best practices in laboratory safety and chemical management.

Galidesivir is classified as an acute oral toxicant (Category 4), a skin irritant (Category 2), and a serious eye irritant (Category 2A).[1] Therefore, meticulous adherence to safety protocols during handling and disposal is critical.

Step-by-Step Disposal Procedures

The disposal of **Galidesivir dihydrochloride** should be managed as hazardous chemical waste. The following steps provide a clear workflow for its proper disposal:

- Waste Identification and Classification:
 - All materials contaminated with **Galidesivir dihydrochloride**, including unused product, solutions, contaminated personal protective equipment (PPE), and labware (e.g., vials, pipette tips), must be treated as hazardous waste.
 - Consult your institution's Environmental Health and Safety (EHS) office for specific waste classification codes.
- Segregation:
 - Do not mix **Galidesivir dihydrochloride** waste with other chemical waste streams unless explicitly permitted by your EHS office.
 - Incompatible materials must be stored separately to prevent dangerous reactions.[\[2\]](#)
- Containerization:
 - Use a dedicated, leak-proof, and chemically compatible container for collecting **Galidesivir dihydrochloride** waste. The container must have a secure, tight-fitting lid.[\[2\]](#)
[\[3\]](#)
 - The original product container, if in good condition, can be used for the disposal of the pure compound.
 - Ensure the container is appropriate for the physical form of the waste (solid or liquid).
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste."
 - The label must include the full chemical name: "**Galidesivir dihydrochloride**," the concentration (if in solution), and the date accumulation started.
 - Indicate the associated hazards (e.g., "Toxic," "Irritant").
- Storage:

- Store the hazardous waste container in a designated satellite accumulation area near the point of generation.
- The storage area should be secure, well-ventilated, and away from general laboratory traffic.
- Ensure the container is closed at all times except when adding waste.^[3]
- Disposal:
 - Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste.
 - Disposal must be conducted through a licensed hazardous waste disposal vendor in accordance with local, state, and federal regulations.^{[1][4][5]}
 - Do not dispose of **Galidesivir dihydrochloride** down the drain or in regular trash.^[6]

Quantitative Data Summary

For ease of reference, the following table summarizes key technical data for Galidesivir and its dihydrochloride form.

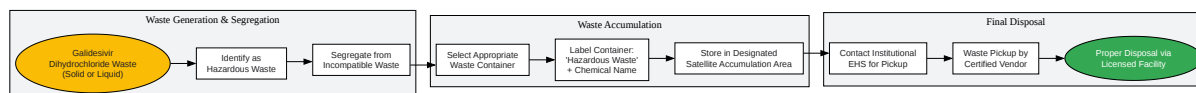
Property	Value	Source
Galidesivir		
Molecular Formula	$C_{11}H_{15}N_5O_3$	[1]
Molecular Weight	265.27 g/mol	[1]
Galidesivir dihydrochloride		
Molecular Formula	$C_{11}H_{15}N_5O_3 \cdot 2HCl$	
Molecular Weight	338.19 g/mol	
Solubility	Soluble to 100 mM in water and to 50 mM in DMSO	
Storage Temperature	-20°C	
Purity	≥98%	
CAS Number	1373208-51-5	

Experimental Protocols Cited

The information presented in this guide is based on established safety protocols and regulations rather than specific experimental results. The primary sources are Safety Data Sheets and general hazardous waste disposal guidelines from regulatory bodies and academic institutions.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Galidesivir dihydrochloride**.



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Caption: Workflow for the safe disposal of **Galidesivir dihydrochloride**.

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